

Tripropyl Phosphate-d21 (CAS: 1219794-92-9): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tripropyl phosphate-d21

Cat. No.: B579871

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An in-depth examination of the properties, applications, and methodologies associated with the deuterated internal standard, **Tripropyl Phosphate-d21**.

This technical guide provides a comprehensive overview of **Tripropyl Phosphate-d21**, a deuterated organophosphate compound widely utilized as an internal standard in analytical chemistry. Designed for researchers, scientists, and drug development professionals, this document details the compound's physicochemical properties, outlines its primary application in quantitative analysis, and presents a generalized experimental workflow for its use.

Core Compound Data

Tripropyl Phosphate-d21 is the isotopically labeled form of Tripropyl Phosphate, where 21 hydrogen atoms have been replaced with deuterium. This isotopic substitution renders the molecule heavier, allowing it to be distinguished from its non-labeled counterpart by mass spectrometry, while maintaining nearly identical chemical and physical properties. This characteristic is crucial for its role as an internal standard, where it is added to samples to correct for variations in sample preparation and instrument response.^[1]

Physical and Chemical Properties

The fundamental properties of **Tripropyl Phosphate-d21** are summarized in the table below, compiled from various suppliers and databases.

Property	Value	Source
CAS Number	1219794-92-9	[1][2][3][4][5][6][7][8][9][10][11]
Molecular Formula	C ₉ D ₂₁ O ₄ P	[1][3][4][8]
Molecular Weight	245.36 g/mol	[1][3][5][8]
Monoisotopic Mass	245.24955781 Da	[2]
Appearance	Colorless to light yellow liquid	[1][4]
Purity	≥98%	[3][5]
Isotopic Enrichment	Typically ≥99%	[4]
Storage Conditions	4°C, sealed, away from moisture. For long-term storage of solutions: -20°C to -80°C.	[1][4][12][13]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane.	[1][13]

Application in Quantitative Analysis

The primary application of **Tripropyl Phosphate-d21** is as an internal standard for quantitative analysis, particularly in chromatography-mass spectrometry techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1] Its utility is rooted in its ability to mimic the behavior of the native analyte (Tripropyl Phosphate) during sample extraction, derivatization, and instrumental analysis. By adding a known amount of the deuterated standard to each sample, any loss of analyte during sample processing or fluctuations in instrument signal can be accurately corrected for, leading to more precise and reliable quantification.

Tripropyl phosphate itself is an organophosphorus flame retardant and plasticizer.[14] Therefore, the deuterated standard is particularly valuable in environmental and food safety analysis for the detection and quantification of this compound.[5][6]

Experimental Protocol: Use as an Internal Standard in LC-MS/MS

The following is a generalized protocol for the use of **Tripropyl Phosphate-d21** as an internal standard for the quantification of Tripropyl Phosphate in a sample matrix (e.g., environmental water, biological fluid).

1. Preparation of Stock Solutions:

- **Analyte Stock Solution:** Prepare a stock solution of non-labeled Tripropyl Phosphate (CAS 513-08-6) in a suitable organic solvent (e.g., acetonitrile, methanol) at a concentration of 1 mg/mL.
- **Internal Standard Stock Solution:** Prepare a stock solution of **Tripropyl Phosphate-d21** (CAS 1219794-92-9) in the same solvent at a concentration of 1 mg/mL.

2. Preparation of Calibration Standards:

- Create a series of calibration standards by spiking a blank matrix (a sample of the same type as the unknowns but free of the analyte) with varying concentrations of the analyte stock solution.
- To each calibration standard, add a fixed concentration of the internal standard working solution. The concentration of the internal standard should be chosen to provide a stable and reproducible signal.

3. Sample Preparation:

- To a known volume or weight of the unknown sample, add the same fixed amount of the internal standard working solution as was added to the calibration standards.
- Perform the necessary sample extraction and clean-up procedures (e.g., solid-phase extraction, liquid-liquid extraction) to isolate the analyte and internal standard from the sample matrix.

4. LC-MS/MS Analysis:

- Analyze the prepared calibration standards and samples using a suitable LC-MS/MS system.
- Develop a multiple reaction monitoring (MRM) method to detect specific precursor-to-product ion transitions for both Tripropyl Phosphate and **Tripropyl Phosphate-d21**. The mass difference of 21 Da allows for their distinct detection.

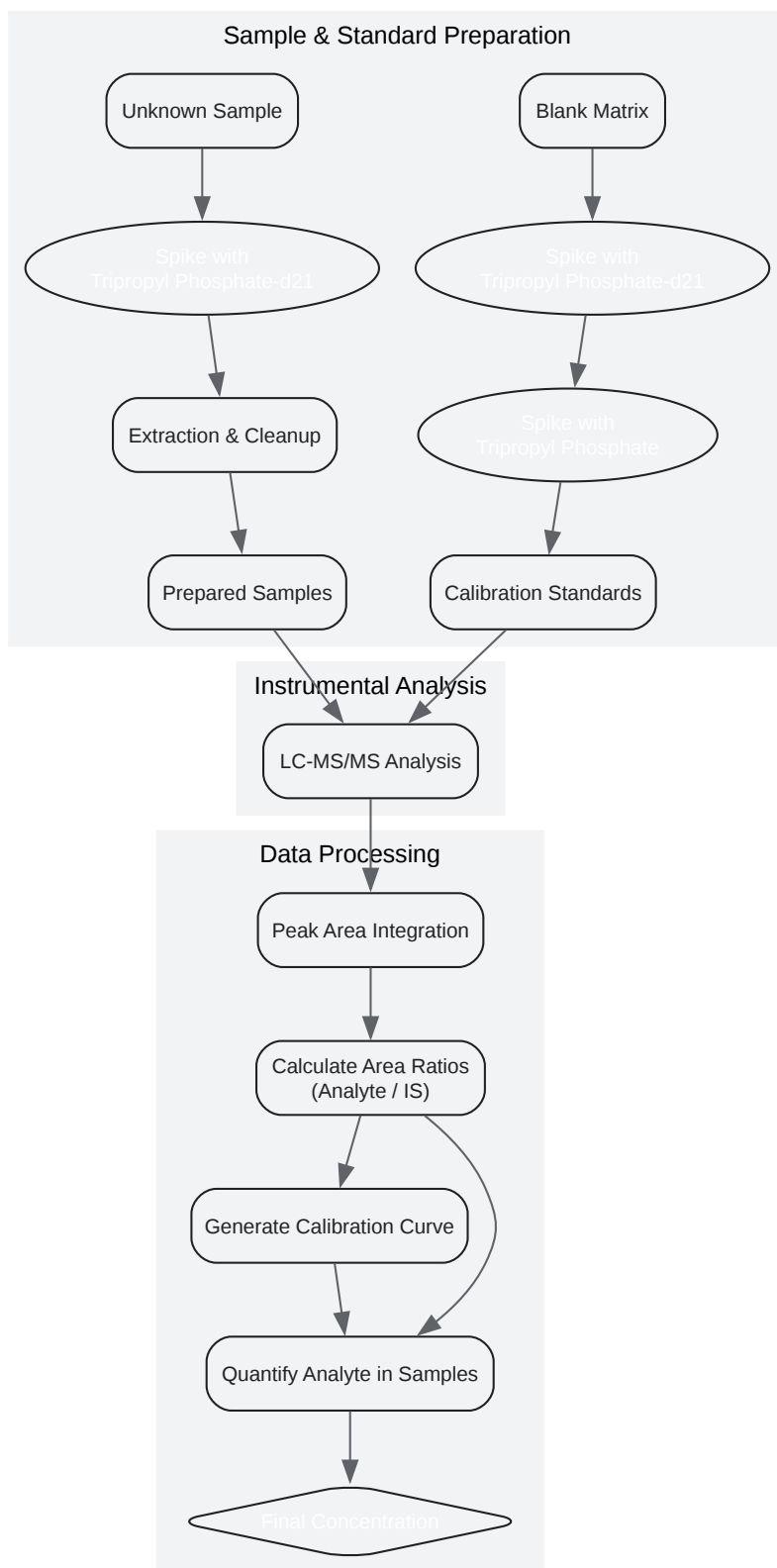
5. Data Analysis:

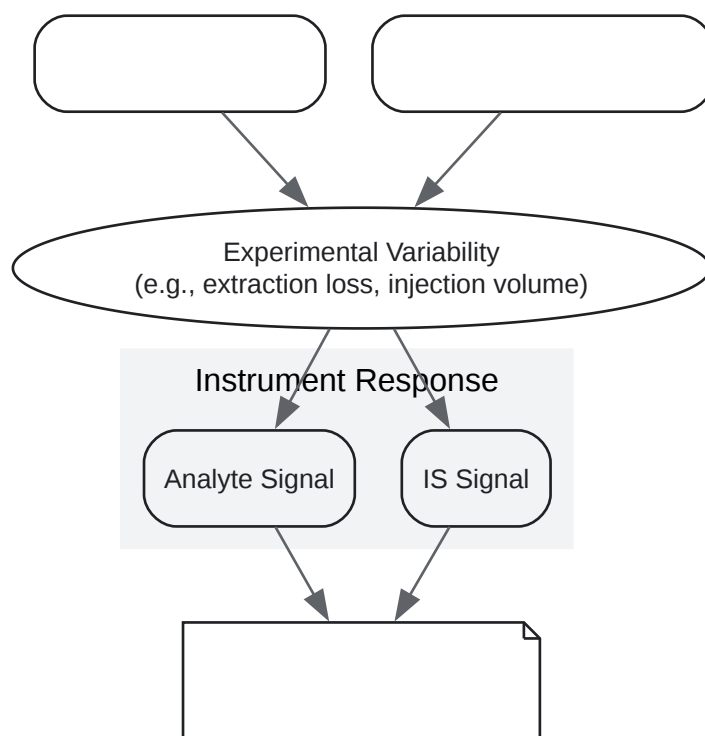
- For each calibration standard, calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte.
- For the unknown samples, calculate the peak area ratio of the analyte to the internal standard.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

Visualizations

Experimental Workflow for Internal Standard Quantification

The following diagram illustrates the general workflow for using **Tripropyl Phosphate-d21** as an internal standard in a quantitative analytical experiment.





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